

Troparil pharmacological profile

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Compound Focus: Troparil

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Core Pharmacological Profile

Troparil is a phenyltropane-based dopamine reuptake inhibitor (DRI) structurally derived from methylecgonidine, the pyrolytic product of cocaine [1]. Its core mechanism and properties are summarized below.

- Mechanism of Action:** **Troparil** acts as a potent inhibitor of the dopamine transporter (DAT), increasing dopamine levels in the synaptic cleft [1] [2]. It also inhibits the norepinephrine transporter (NET) and serotonin transporter (SERT), but with a higher selectivity for DAT over SERT compared to cocaine [1].
- Key Pharmacological Characteristics:** **Troparil** lacks an ester linkage found in cocaine, making it a pure stimulant without local anesthetic action [1]. This also contributes to its longer duration of action and potentially reduced cardiotoxicity compared to cocaine [1].

Quantitative Pharmacological Data

The table below summarizes key quantitative data for **Troparil** in comparison to cocaine.

Parameter	Troparil	Cocaine	Notes & References
Molecular Formula	C ₁₆ H ₂₁ NO ₂	C ₁₇ H ₂₁ NO ₄	[1]
Molar Mass	259.349 g·mol ⁻¹	303.353 g·mol ⁻¹	[1]

Parameter	Troparil	Cocaine	Notes & References
Melting Point	190 - 191 °C	98 °C	[1]
DAT Inhibition Potency	Higher	Lower	Troparil is several times more potent as a DRI [1].
SERT Inhibition Potency	Lower	Higher	Troparil is less potent as a serotonin reuptake inhibitor [1].
Duration of Action	Longer	Shorter	Lacking hydrolyzable ester bond [1] [3].
Local Anesthetic Action	No	Yes	[1]

Recent Research and Metabolic Profile

Recent studies characterize **Troparil** as a new psychoactive substance (NPS) with a cocaine-like profile [3] [4].

- **Metabolic Fate:** A 2024 study identified **Troparil**'s metabolic pathways using rat urine and pooled human liver S9 fraction (pHLS9) [3]. The main metabolic steps are **demethylation** and **hydroxylation**.
 - **Phase I Metabolites:** Four identified, primarily via demethylation, and hydroxylation of the tropane or phenyl rings [3].
 - **Phase II Metabolites:** Three identified, involving glucuronidation of hydroxylated metabolites [3].
- **Research Applications:** **Troparil** is used in scientific research to map dopamine transporters in the brain using radiolabeled compounds and as a cocaine alternative in animal studies to avoid stringent licensing requirements [1].

Safety and Legal Status

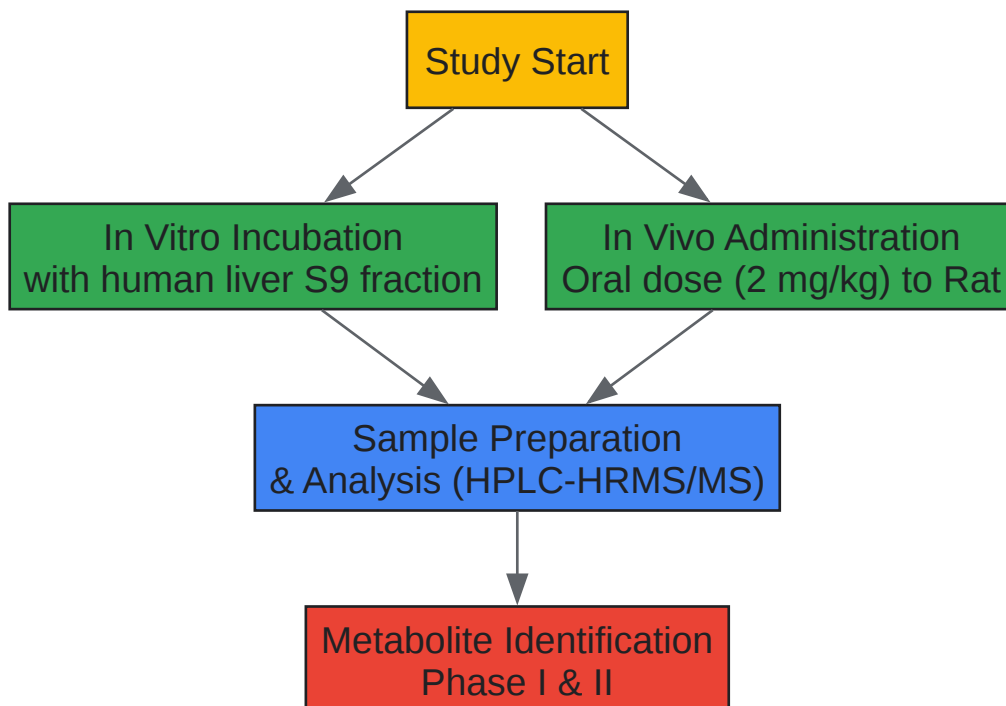
- **Abuse Potential:** Phenyltropanes like **Troparil** may have less abuse potential than cocaine [1]. Synthesis requires demanding reaction conditions, making large-scale illicit production difficult [1].
- **Legal Status:** **Troparil** may be considered a **controlled substance analogue** of cocaine in the United States and other countries due to its similar chemical structure [1] [5].

Key Experimental Protocols

For researchers, understanding the methodology behind key findings is critical. The following summarizes the experimental protocol from the recent metabolism study [3] [4].

Objective: To characterize the in vitro and in vivo metabolism of **Troparil**. **Test Systems:** Pooled human liver S9 fraction (pHLS9) and male Wistar rats. **Dosing:** Rats received a single oral dose of 2 mg/kg [4]. **Sample Analysis:** Samples (urine, incubation mixtures) were analyzed using **HPLC-HRMS/MS** (High-Performance Liquid Chromatography coupled to High-Resolution Tandem Mass Spectrometry) [3] [4].

The experimental workflow for this study can be summarized as follows:



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Conclusion

Troparil serves as a potent and selective research tool for studying the dopamine transporter. Its distinct chemical structure provides advantages over cocaine for specific research applications, though its status as a new psychoactive substance necessitates careful legal consideration.

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